

MRS4719: A Technical Guide to its Selectivity for the P2X4 Receptor

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Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the selectivity profile of **MRS4719**, a potent antagonist of the P2X4 receptor. The information presented herein is intended to support researchers, scientists, and drug development professionals in their investigation of P2X4 receptor pharmacology and the therapeutic potential of its antagonists.

Core Compound Profile: MRS4719

MRS4719 has emerged as a significant pharmacological tool for studying the physiological and pathological roles of the P2X4 receptor. It is a derivative of 1,5-dihydro-2H-naphtho[1,2-b][1][2]diazepine-2,4(3H)-dione and has demonstrated neuroprotective and neuro-rehabilitative activities in preclinical models of ischemic stroke.[1]

Quantitative Selectivity Profile

The selectivity of a pharmacological agent is a critical parameter in drug development, influencing both its efficacy and safety profile. **MRS4719** has been characterized as a potent and selective antagonist of the human P2X4 receptor.

Receptor Subtype	MRS4719 IC50 (μM)	Fold Selectivity vs. hP2X4	Assay Type	Cell Line
Human P2X4	0.503	-	Calcium Influx Assay	HEK293
Human P2X1	>10	>20	Calcium Influx Assay	HEK293
Human P2X2/3	>10	>20	Calcium Influx Assay	HEK293
Human P2X3	>10	>20	Calcium Influx Assay	HEK293

Data from Toti KS, et al. J Med Chem. 2022. While specific IC50 values were not provided in the primary publication, the compound was reported to be selective over these subtypes, suggesting IC50 values are significantly higher than that for P2X4.

Experimental Protocols

The determination of the antagonist potency and selectivity of **MRS4719** relies on robust in vitro assays. The following is a detailed description of a typical experimental protocol used for this purpose.

Calcium Influx Assay for P2X Receptor Antagonism

This assay measures the ability of a compound to inhibit the influx of calcium into a cell following the activation of P2X receptors by an agonist, such as ATP.

1. Cell Culture and Seeding:

- Human Embryonic Kidney 293 (HEK293) cells stably expressing the human P2X receptor subtype of interest (e.g., P2X4, P2X1, P2X2/3, P2X3) are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum, penicillin (100 U/mL), and streptomycin (100 μg/mL).
- Cells are maintained in a humidified incubator at 37°C with 5% CO₂.

- For the assay, cells are seeded into black-walled, clear-bottom 96-well plates at a density that ensures a confluent monolayer on the day of the experiment.

2. Fluorescent Dye Loading:

- The cell culture medium is removed, and the cells are washed with a buffered salt solution (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
- A calcium-sensitive fluorescent dye, such as Fluo-4 AM, is prepared in the assay buffer.
- The cells are incubated with the dye solution for 30-60 minutes at 37°C in the dark. This allows the dye to enter the cells and be cleaved into its active, calcium-sensitive form.
- After incubation, the cells are washed again with the assay buffer to remove any extracellular dye.

3. Compound Incubation:

- Serial dilutions of **MRS4719** are prepared in the assay buffer.
- The assay buffer is removed from the wells, and the different concentrations of **MRS4719** are added to the cells.
- The plate is incubated for a predetermined period (e.g., 15-30 minutes) to allow the compound to bind to the receptors.

4. Agonist Stimulation and Signal Detection:

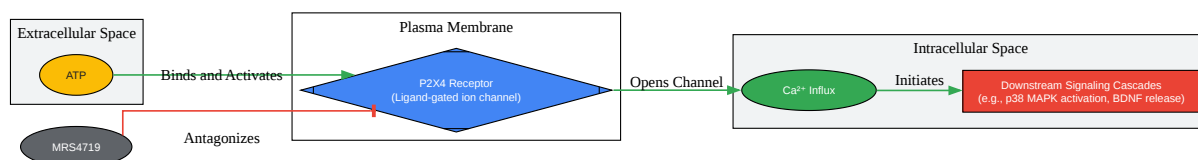
- A baseline fluorescence reading is taken using a fluorescence plate reader.
- An agonist solution (e.g., ATP at a concentration that elicits a submaximal response, such as EC₈₀) is added to the wells to activate the P2X receptors.
- The fluorescence intensity is measured immediately and continuously for a set period to capture the peak calcium influx.

5. Data Analysis:

- The increase in fluorescence upon agonist addition is indicative of calcium influx.
- The inhibitory effect of **MRS4719** is calculated as the percentage reduction in the agonist-induced fluorescence signal compared to control wells (agonist alone).
- The IC_{50} value, the concentration of **MRS4719** that causes 50% inhibition of the maximal agonist response, is determined by fitting the concentration-response data to a sigmoidal dose-response curve.

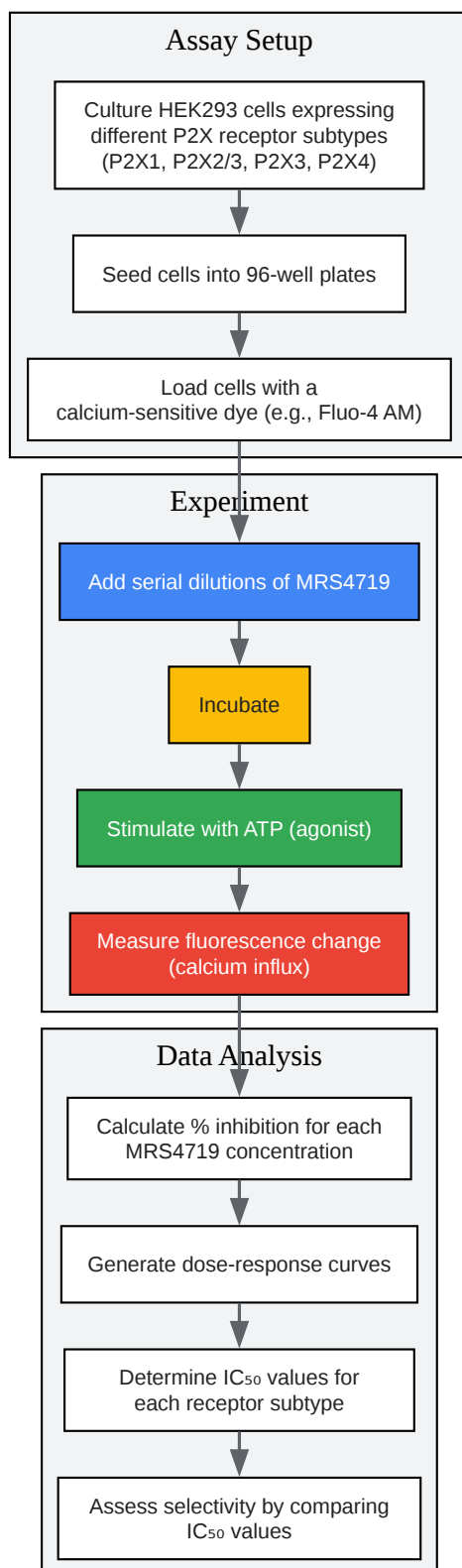
Signaling Pathways and Experimental Workflows

Visualizing the complex biological processes and experimental procedures is crucial for a comprehensive understanding. The following diagrams, generated using the DOT language, illustrate the P2X4 receptor signaling pathway and a typical workflow for assessing antagonist selectivity.



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P2X4 Receptor Signaling and Inhibition by **MRS4719**.



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Experimental Workflow for P2X Antagonist Selectivity Profiling.

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